

Safety and Handling of Yttrium Trifluoroacetate Powder: An In-depth Technical Guide

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Compound of Interest

Compound Name: Yttrium trifluoroacetate

Cat. No.: B1630765

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **yttrium trifluoroacetate** powder, a compound increasingly utilized in chemical synthesis and materials science. Due to the limited availability of specific toxicological data for this compound, this guide also includes information on related yttrium compounds and trifluoroacetate salts to provide a broader understanding of potential hazards. All personnel handling this substance must be adequately trained in laboratory safety and chemical handling procedures.




Chemical and Physical Properties

Yttrium trifluoroacetate is a white crystalline powder. A summary of its key physical and chemical properties is provided in the table below.

Property	Value
Chemical Name	Yttrium(III) trifluoroacetate
CAS Number	304851-95-4[1]
Molecular Formula	$\text{Y}(\text{CF}_3\text{CO}_2)_3$
Molecular Weight	427.95 g/mol (anhydrous basis)[1]
Appearance	White to off-white powder or crystals[1]
Solubility	Insoluble in water[2]

Hazard Identification and Classification

Yttrium trifluoroacetate is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	 alt text	Warning	H315: Causes skin irritation[1]
Eye Irritation (Category 2A)	 alt text	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	 alt text	Warning	H335: May cause respiratory irritation[1]

Toxicological Information

Specific quantitative toxicological data, such as LD50 and LC50 values for **yttrium trifluoroacetate**, are not readily available in the public domain. The toxicological properties have not been fully investigated[3]. Therefore, a precautionary approach is essential. The following table summarizes available toxicological information for related compounds.

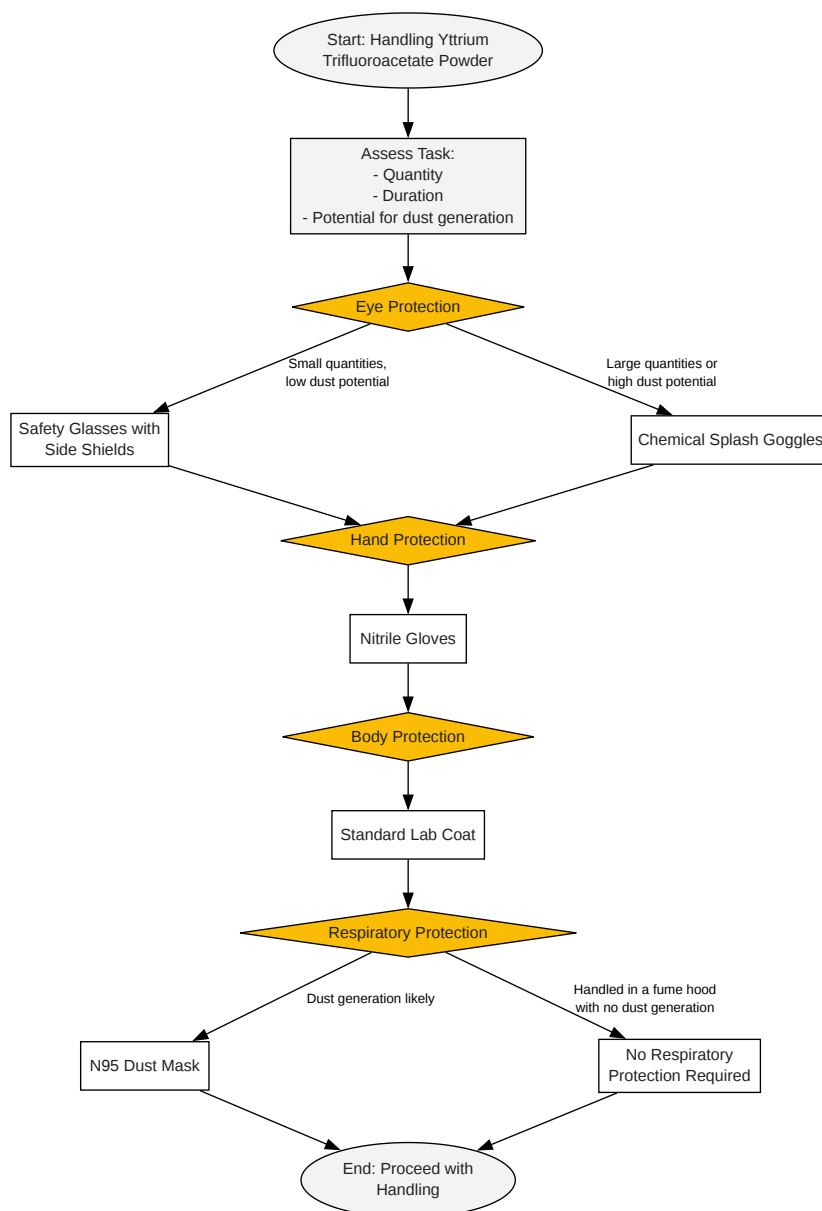
Compound/Ion	Route	Species	Value	Reference
Yttrium Compounds (as Y)	-	-	NIOSH REL: 1 mg/m ³ TWA	[4]
Yttrium Compounds (as Y)	-	-	OSHA PEL: 1 mg/m ³ TWA	[4]
Yttrium Oxide (Y ₂ O ₃)	Oral	Rat	LDLo: >10,000 mg/kg	[4]
Yttrium Oxide (Y ₂ O ₃)	Oral	Mouse	LDLo: >6,000 mg/kg	[4]
Trifluoroacetate (TFA) salts	-	Aquatic Organisms	Low to moderate toxicity	[2]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific handling procedures. The following diagram illustrates a general PPE selection process.



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Caption: PPE Selection Workflow for **Yttrium Trifluoroacetate** Powder.

Engineering Controls

- Work with **yttrium trifluoroacetate** powder in a well-ventilated area, preferably in a certified chemical fume hood, especially when handling larger quantities or when dust generation is likely.
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Use non-sparking tools.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store away from incompatible materials.
- The recommended storage temperature is under an inert gas (nitrogen or argon) at 2-8°C.^[2]

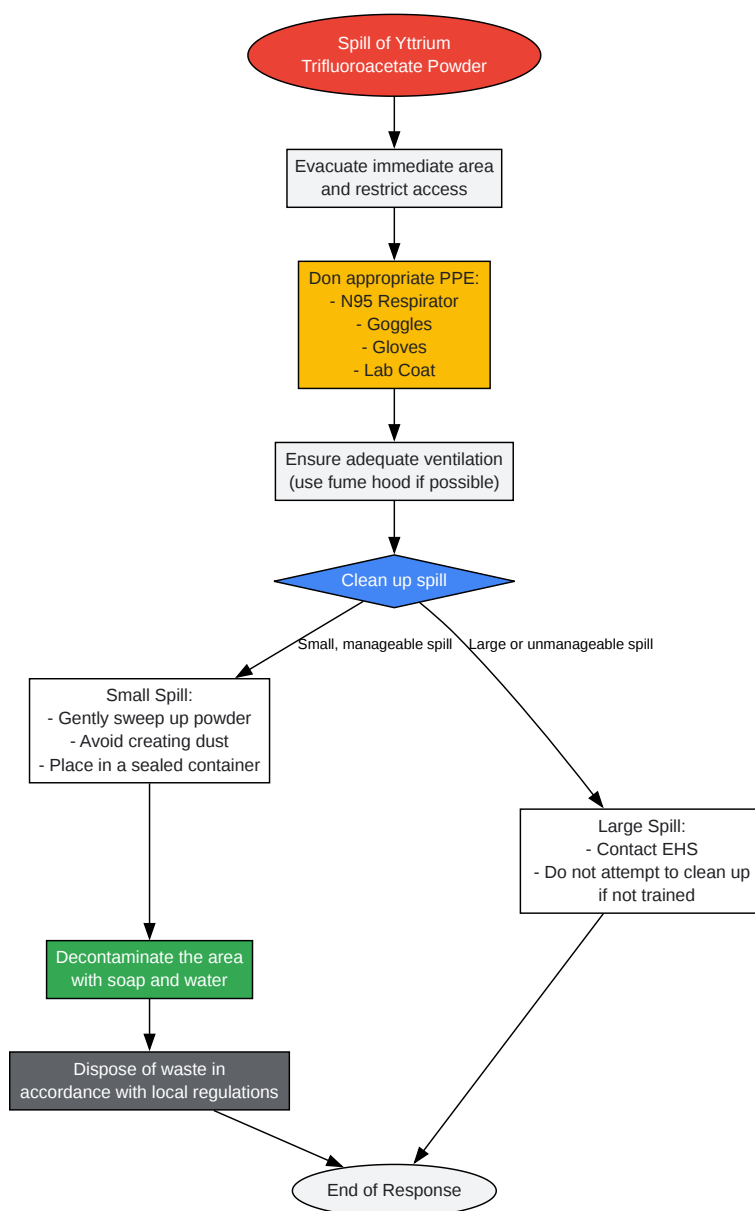
Emergency Procedures

First-Aid Measures

Exposure	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Accidental Release Measures

The following diagram outlines the general procedure for responding to a spill of **yttrium trifluoroacetate** powder.



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Caption: Emergency Spill Response for **Yttrium Trifluoroacetate** Powder.

Fire and Explosion Hazard Data

Property	Value
Flammability	Not expected to be a significant fire hazard. It is a combustible solid.
Flash Point	Not applicable.
Autoignition Temperature	Not available.
Extinguishing Media	Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	May produce carbon oxides, hydrogen fluoride, and yttrium oxides under fire conditions.

Experimental Protocols for Toxicity Assessment

While specific experimental data for **yttrium trifluoroacetate** is lacking, the following are generalized protocols based on OECD guidelines for assessing the acute toxicity and irritation potential of a chemical substance. These are provided for informational purposes to illustrate the methodologies used in toxicological assessments.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (OECD Test Guideline 425)

- Principle: A sequential testing method where a single animal is dosed at a time. If the animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This method minimizes the number of animals required to estimate the LD50.
- Methodology:
 - Healthy, young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used.
 - The test substance is administered in a single oral dose by gavage.

- Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- The LD50 is calculated using the maximum likelihood method based on the survival outcomes.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

- Principle: The test substance is applied to the skin of a single animal in a stepwise manner to assess for corrosive or irritant effects.
- Methodology:
 - A small area of skin on the back of an albino rabbit is clipped free of fur.
 - A 0.5 g patch of the test substance (moistened with a small amount of water if solid) is applied to the skin and covered with a gauze patch and semi-occlusive dressing.
 - The patch is removed after a specified time (e.g., 4 hours), and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The severity of the skin reactions is scored, and the substance is classified based on the scores.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

- Principle: The test substance is applied to the eye of a single animal to assess for irritant or corrosive effects.
- Methodology:
 - A single dose of the test substance (0.1 mL for liquids, 0.1 g for solids) is instilled into the conjunctival sac of one eye of an albino rabbit. The other eye serves as a control.
 - The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.

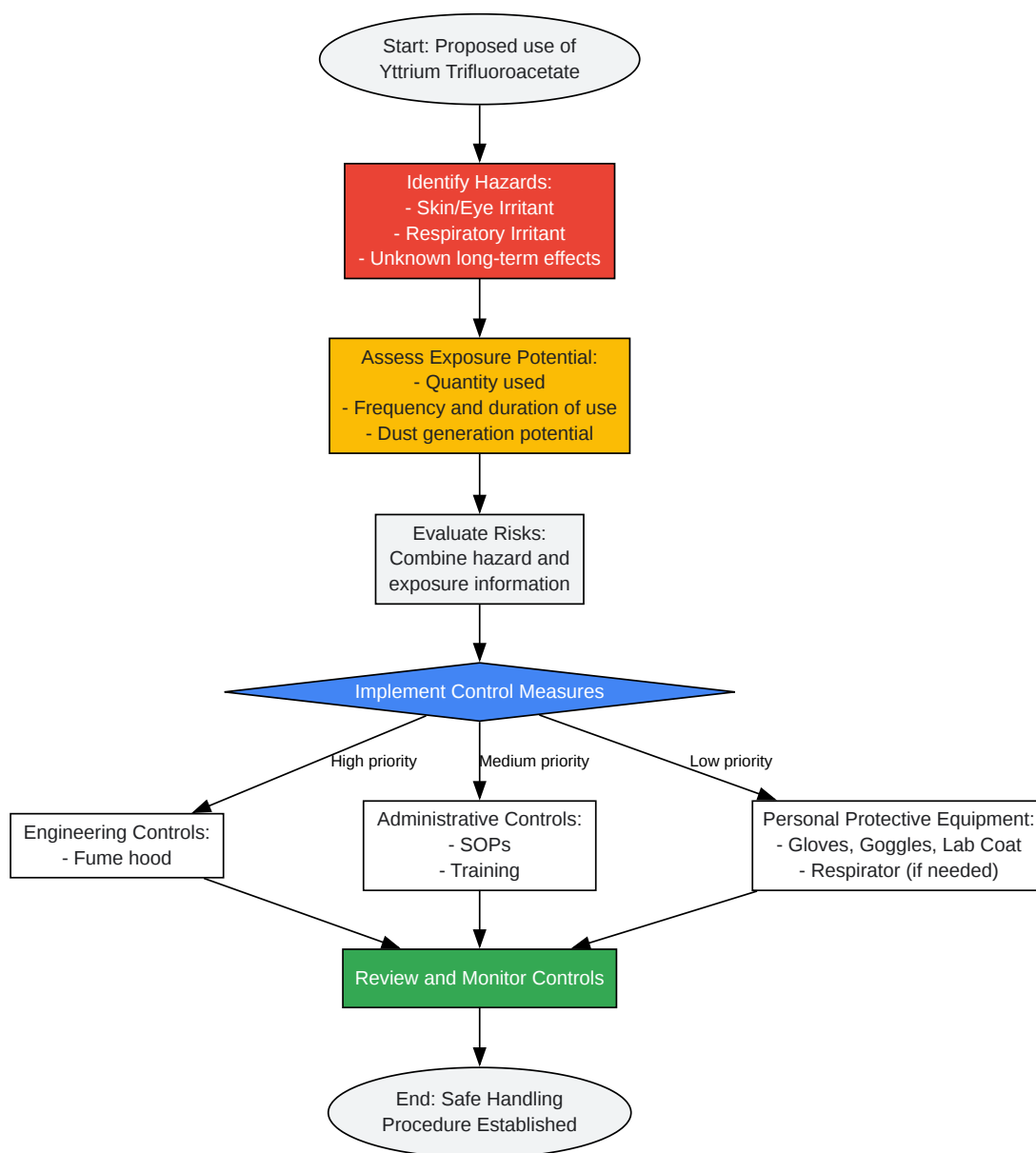
- The severity of the eye reactions is scored, and the substance is classified based on the scores and the reversibility of the effects.

Disposal Considerations

- Dispose of **yttrium trifluoroacetate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Waste materials should be treated as hazardous waste.
- Do not allow the material to be released into the environment.

Risk Assessment Workflow

A systematic risk assessment is crucial before handling **yttrium trifluoroacetate** powder. The following diagram illustrates a typical workflow.



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Caption: Risk Assessment Workflow for **Yttrium Trifluoroacetate** Powder.

Disclaimer: This document is intended for informational purposes only and does not constitute legal or professional advice. It is the responsibility of the user to ensure that all activities are

conducted in a safe and compliant manner. Always consult the most recent Safety Data Sheet (SDS) from the supplier before handling this chemical.

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